

Comprehensive Application Notes and Protocols for Geranic Acid

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Compound Focus: Geranic acid

CAS No.: 459-80-3

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Introduction to Geranic Acid

Geranic acid (CAS 459-80-3), with the molecular formula $C_{10}H_{16}O_2$, is an unsaturated, branched-chain terpenoid acid. It is recognized for its **strong, citrus-floral aroma**, reminiscent of geraniol or nerol, making it a valuable ingredient in the flavor and fragrance industry [1]. Beyond its sensory properties, **geranic acid** serves as a key intermediate in organic synthesis and has gained interest for its biological activities, including **anti-inflammatory and antimicrobial properties** [2] [1]. Its structure allows for chemical transformations critical in formulating complex scent profiles and functional materials [2].

Industry Applications and Biological Significance

Geranic acid's applications span multiple industries, driven by its unique organoleptic and chemical properties.

Table 1: Industry Applications of Geranic Acid

Industry	Application Role	Key Characteristics	Example/Note
Fragrance & Perfume [1]	Primary scent component	Refreshing, citrus-floral aroma	Used in perfumes, air fresheners, and essential oils.
Flavoring [1]	Flavoring agent	Imparts a fruity, citrus taste	Found in formulations for beverages and food products.
Cosmetics & Personal Care [1]	Functional fragrance & active ingredient	Aroma and beneficial skin qualities	Used in skincare, haircare, and body cosmetics.
Pharmaceuticals [2] [1]	Active ingredient & formulation excipient	Anti-inflammatory, antimicrobial capabilities; used in deep eutectic solvents for drug delivery.	Investigated in transdermal delivery systems [3].
Materials Science [2]	Precursor for surface engineering	Amphiphilic nature	Generates self-assembled monolayers for water-repellent surfaces.
Sustainable Agriculture [2]	Synthesis of eco-friendly pesticides	Mimics insect deterrents	Research stage for novel aphid repellents [2].

In biological systems, **geranic acid** is a key intermediate in **anaerobic monoterpene metabolism**. Studies on the denitrifying bacterium *Alcaligenes defragrans* have shown that **geranic acid** accumulates as an initial product when the bacterium metabolizes various monoterpenes like β -myrcene and limonene [4]. This pathway indicates a novel microbial activation mechanism for unsaturated hydrocarbons in the absence of oxygen [4].

Physicochemical Property Data

A clear understanding of **geranic acid**'s physical and chemical properties is essential for its handling and application in research and industrial processes.

Table 2: Physicochemical and Safety Data of Geranic Acid

Property	Value / Description	Source / Condition
CAS Number	459-80-3	[5] [2]
Molecular Formula	C ₁₀ H ₁₆ O ₂	[5]
Molecular Weight	168.23 g/mol	[5]
Boiling Point	250 °C (lit.)	[5]
Melting Point	21 °C	[1]
Density	0.97 g/mL at 25 °C (lit.)	[5]
Flash Point	>230 °F (~110 °C); 133 °C	[5] [1]
Odor Description	Dry, weedy, acidic, green, moldy feet, woody; at 10% in propylene glycol. Strong citrus-floral.	[5] [1]
Solubility	Insoluble in water; soluble in alcohol and organic solvents.	[5] [1]
pKa	5.17 ± 0.33 (Predicted)	[5]
Log P	3.46	[5]
Hazard Statements	H312-H315 (Harmful in contact with skin; Causes skin irritation)	[5]

Detailed Experimental Protocols

Protocol: Analysis of Geranic Acid Purity by HPLC

This protocol is adapted from analytical methods used in the synthesis and purification of geranic and citronellic acids [6].

1. Principle: High-Performance Liquid Chromatography (HPLC) with a charged aerosol detector (CAD) is used to separate, detect, and quantify **geranic acid** and its isomers based on their polarity. This method is suitable for monitoring reaction purity and quantifying **geranic acid** in mixtures.

2. Equipment and Materials:

- **HPLC System:** Ultimate 3000 DIONEX chromatograph or equivalent, equipped with a DGP-3600A dual-pump module, TCC-3200 thermostatted column compartment, and WPS-3000 autosampler.
- **Detector:** Corona charged aerosol detector (CAD).
- **Column:** Betasil DIOL 5- μ m column (Thermo, 150 \times 2.1 mm).
- **Solvents:** HPLC grade.
 - **Solvent A:** 1% HCOOH, 0.1% triethylamine (TEA) in water.
 - **Solvent B:** Hexane.
 - **Solvent C:** Propan-2-ol.
- **Standards:** **Geranic acid** standard (e.g., 85% stabilized, technical grade) [5].

3. Procedure: 1. **Sample Preparation:** Dissolve the sample in an appropriate solvent. The injection volume is 15 μ L. Maintain the autosampler cooling temperature at 20°C. 2. **Column Conditions:** Maintain the column temperature at 30°C. 3. **Mobile Phase Gradient:** Operate at a constant flow rate of 1.5 mL min⁻¹ with the following gradient program: - **Time 0 min:** 3% A / 40% B / 57% C - **Time 4 min:** 10% A / 40% B / 50% C - **Time 9 min:** 10% A / 40% B / 50% C - **Time 9.1 min:** 3% A / 40% B / 57% C - **Time 19 min:** 3% A / 40% B / 57% C 4. **Detection:** Set the CAD acquisition range to 100 pA, with the digital filter set to 'none' and the N₂ pressure at 0.24 MPa. 5. **Data Analysis:** Control the system and acquire data using Chromeleon 6.80 software or equivalent. Identify **geranic acid** peaks by comparison with retention times of authentic standards and quantify using calibrated curves.

Protocol: Thin-Layer Chromatography (TLC) for Reaction Monitoring

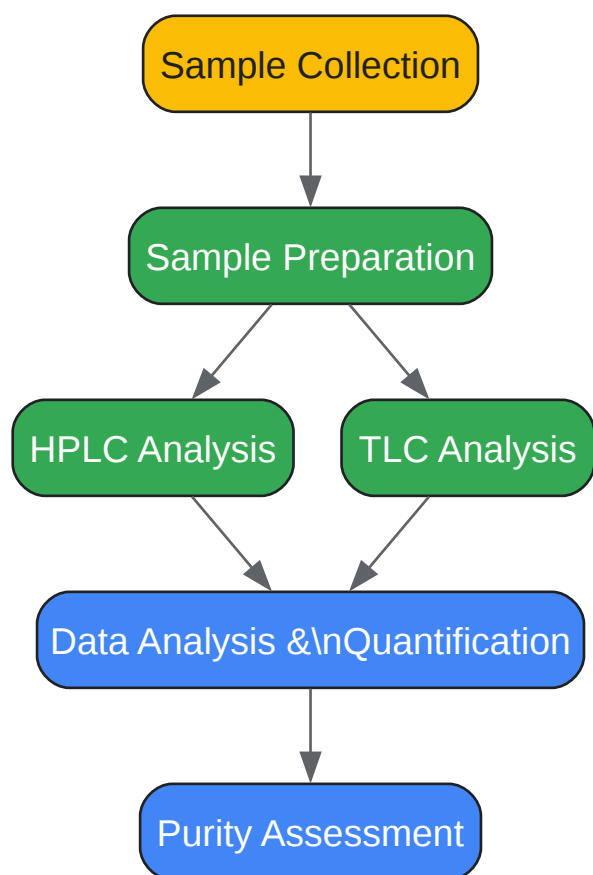
This method provides a rapid technique for monitoring the progress of **geranic acid** synthesis [6].

1. Equipment and Materials:

- **TLC Plates:** Silica gel 60, F254 plates (Merck).
- **Developing System:** Chloroform : Methanol : Water (65:25:4; v/v/v).
- **Detection Reagents:**
 - *Option A:* Solution of 10 g $\text{Ce}(\text{SO}_4)_2$ and 20 g phosphomolybdic acid in 1 L of 10% H_2SO_4 , followed by heating.
 - *Option B:* 0.05% primuline solution in acetone/ H_2O (8:2; v/v), followed by visualization under UV light at 365 nm.

2. Procedure: 1. Spot the reaction mixture and appropriate standards on the TLC plate. 2. Develop the plate in a chamber saturated with the mobile phase. 3. After development, dry the plate thoroughly. 4. Visualize the spots using one of the detection methods above. Option A is a general stain for organic compounds, while Option B is useful for fluorescent visualization.

The following workflow diagram illustrates the key stages of the analytical protocols for **geranic acid**:

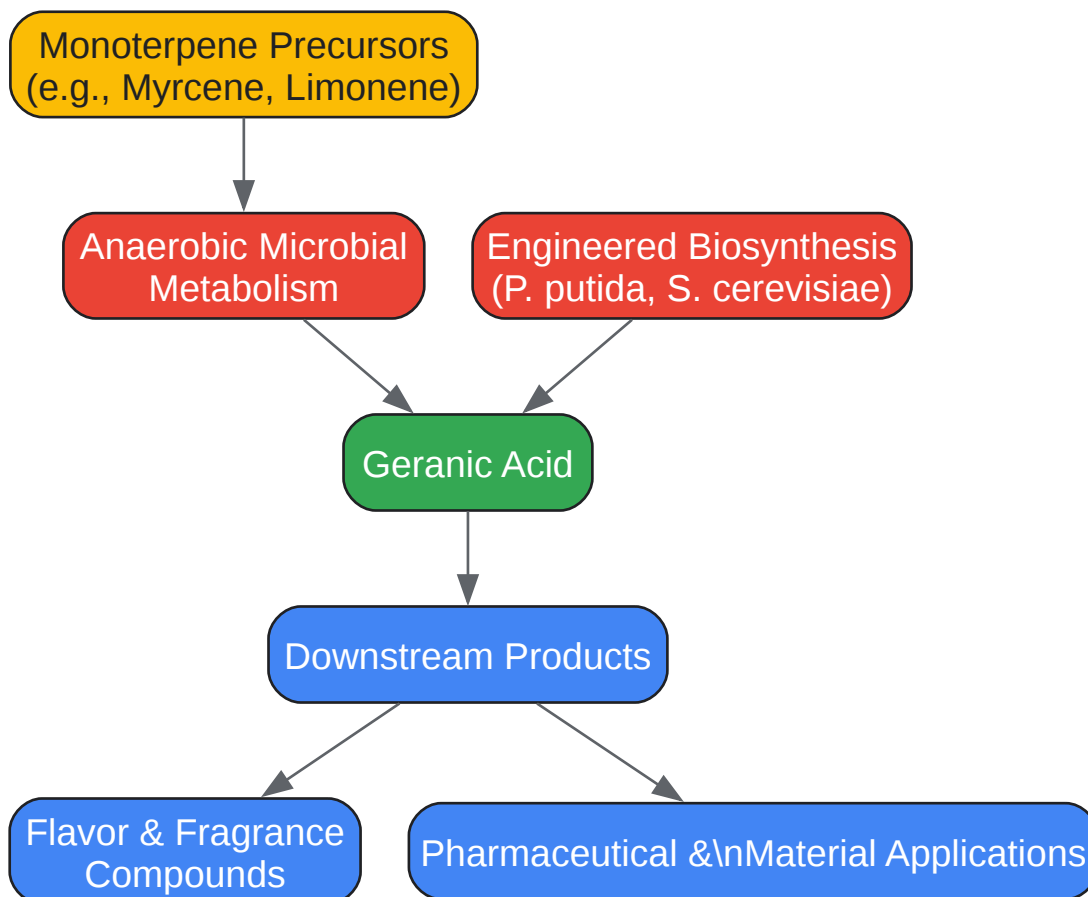


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Pathway Visualization and Metabolic Context

Geranic acid plays a significant role in both microbial metabolic pathways and modern bioengineering processes. In anaerobic bacteria, it is a central intermediate in the breakdown of monoterpenes [4]. Furthermore, metabolic engineering strategies in organisms like *Pseudomonas putida* and *Saccharomyces cerevisiae* are being developed for the *de novo* production of **geranic acid**, highlighting its industrial relevance [2].

The following diagram summarizes the key metabolic and synthetic pathways involving **geranic acid**:



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Safety and Handling Guidelines

Geranic acid is classified with the signal word "**Warning**" and hazard statements H312 (Harmful in contact with skin) and H315 (Causes skin irritation) [5]. The following precautions must be observed:

- **Storage:** Keep in a sealed, dry container at room temperature, away from direct sunlight, heat, and strong oxidizers [5] [1].
- **Personal Protective Equipment (PPE):** Avoid contact with eyes and skin. Do not inhale vapors or mists. Wear **protective gloves, safety glasses, and a face mask** when handling [1].
- **Spills and Fire:** This substance is **flammable**. Keep away from ignition sources. Spills should be absorbed with an inert material and disposed of according to local regulations [1].

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